

A Comparative Guide to Inter-Laboratory Quantification of Albendazole-2-Aminosulfone

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Compound of Interest

Compound Name: **Albendazole-2-aminosulfone**

Cat. No.: **B193623**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of analytical methods for the quantification of **Albendazole-2-aminosulfone** (also known as albendazole sulfone), a major metabolite of the anthelmintic drug albendazole. The accurate measurement of this analyte is crucial for pharmacokinetic, metabolic, and residue analysis studies. While formal round-robin study data is not publicly available, this document compiles and compares performance data from various published high-performance liquid chromatography (HPLC) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods, treating each publication as a unique "laboratory" for the purpose of this inter-laboratory comparison.

Data Presentation: Quantitative Comparison of Analytical Methods

The following table summarizes the performance characteristics of different analytical methods for the quantification of **Albendazole-2-aminosulfone** (ABZ-SO₂) and its related metabolites, albendazole (ABZ) and albendazole sulfoxide (ABZ-SO). This allows for a direct comparison of key validation parameters such as linearity, limit of quantification, precision, and accuracy across different methodologies.

Method	Analyte(s)	Linearity Range (µg/mL)	Lower Limit of Quantification (LLOQ) (µg/mL)	Precision n (%RSD / %CV)	Accuracy y (%) Recovery / Deviation n)	Matrix	Reference
HPLC-PDA	ABZ, ABZ-SO, ABZ-SO2	0.025 - 2.0	0.025	≤ 15.1%	≤ 117.7% deviation	Cattle Plasma	[1][2]
HPLC-UV	ABZ-SO, ABZ-SO2	0.01 - 2.0	0.01	Intra-day: 3.39%	81.66% recovery	Dog Plasma	[3]
LC-MS/MS	ABZ, ABZ-SO	0.003 - 0.6	Not specified for ABZ-SO2	1.11% to 6.64%	95.40% to 105.59%	Human Plasma	[4]
LC-MS/MS	ABZ, ABZ-SO, ABZ-SO2	Not specified	2 ng/mL (DBS)	Not specified	Not specified	Dried Blood Spots (DBS)	[5]
HPLC with Fluorometric Detection	ABZ-2-aminosulfone	0.025 - 0.2	Not specified	< 5%	91.8% to 104.1% recovery	Bovine Milk	[6]

ABZ = Albendazole, ABZ-SO = Albendazole Sulfoxide, ABZ-SO2 = **Albendazole-2-aminosulfone** (Albendazole Sulfone), HPLC-PDA = High-Performance Liquid Chromatography with Photodiode Array Detection, HPLC-UV = High-Performance Liquid Chromatography with Ultraviolet Detection, LC-MS/MS = Liquid Chromatography with Tandem Mass Spectrometry, %RSD = Relative Standard Deviation, %CV = Coefficient of Variation.

Experimental Protocols

Detailed methodologies are essential for the replication and validation of analytical assays.

Below are representative protocols for the key analytical methods cited.

1. HPLC-PDA Method for Cattle Plasma[1][2]

- Sample Preparation (Solid Phase Extraction - SPE):
 - Condition Oasis HLB 3 cc 60 mg cartridges with 1 mL of methanol followed by 1 mL of ultrapure water.
 - Load 1 mL of plasma sample onto the cartridge.
 - Wash the cartridge with 3 mL of water.
 - Dry the cartridge with air for 5 minutes.
 - Elute the analytes with 2 mL of methanol.
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue with 0.25 mL of the mobile phase.
- Chromatographic Conditions:
 - Column: XBridge® C18 (4.6 mm × 250 mm, 5 μ m).
 - Mobile Phase: Gradient elution with acetonitrile and 0.025 M ammonium acetate buffer (pH 6.6).
 - Flow Rate: 1.2 mL/min.
 - Detection: PDA detector set at 292 nm.
 - Injection Volume: 50 μ L.

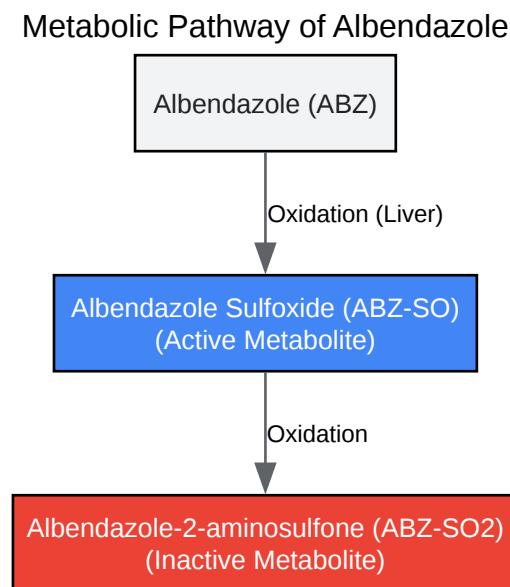
2. LC-MS/MS Method for Human Plasma[4]

- Sample Preparation (Solid Phase Extraction - SPE):

- Utilize Phenomenex Strata-X cartridges for extraction from 100 μ L of human plasma.
- Initial dilution of the plasma sample (100 μ L) with 100 μ L of 2 mM ammonium acetate solution is necessary for consistent recovery of ABZ-SO.
- Chromatographic Conditions:
 - Column: Hypurity C18.
 - Mobile Phase: Acetonitrile-2.0 mM ammonium acetate, pH 5.0 (80:20, v/v).
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive ionization.

Mandatory Visualization

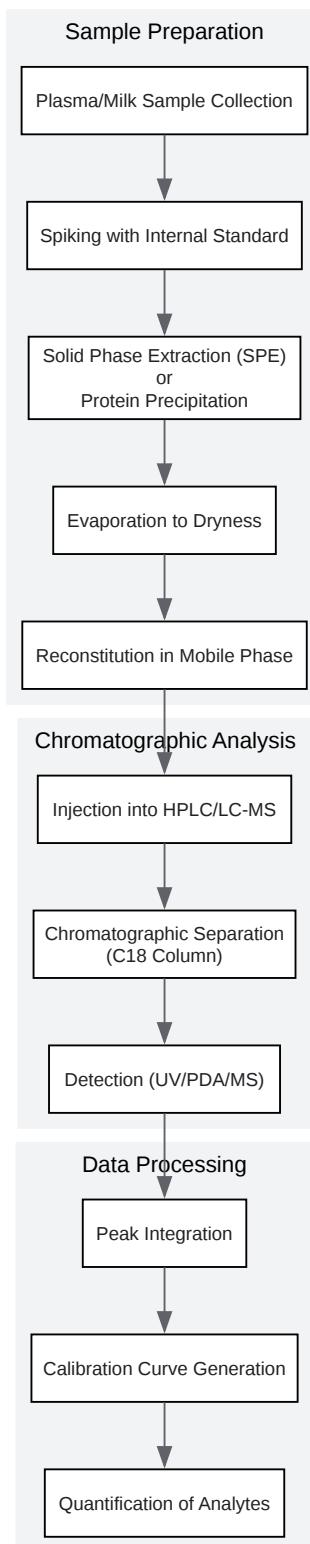
The following diagrams illustrate the metabolic pathway of albendazole and a general workflow for the analytical quantification of its metabolites.



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Caption: Metabolic pathway of albendazole.

General Analytical Workflow for Albendazole Metabolite Quantification

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Caption: General analytical workflow.

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